

An In-depth Technical Guide to the Safe Handling of Iodoethane-1-D1

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Compound of Interest

Compound Name: *Iodoethane-1-D1*

Cat. No.: B3044163

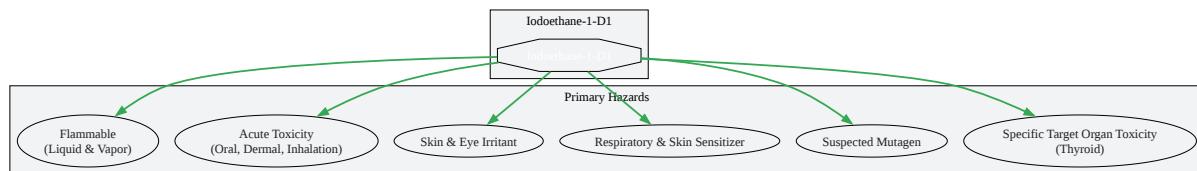
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Authored for: Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety precautions, handling protocols, and emergency procedures for **Iodoethane-1-D1**. Due to its hazardous properties, strict adherence to these guidelines is essential to ensure personnel safety and experimental integrity.

Hazard Identification and Classification

Iodoethane-1-D1 is a hazardous chemical that poses multiple risks. It is a flammable liquid and vapor, harmful if swallowed, and causes significant skin and eye irritation.^[1] Furthermore, it may cause allergic skin reactions, respiratory irritation, and allergy or asthma-like symptoms if inhaled.^{[1][2]} There is also suspicion that it may cause genetic defects.^[1] Long-term or repeated exposure, particularly if swallowed, can cause damage to the thyroid.



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Table 1: GHS Hazard and Precautionary Statements

Category	Code	Description
Hazard	H226	Flammable liquid and vapor.
H302		Harmful if swallowed.[2]
H315		Causes skin irritation.[2]
H317		May cause an allergic skin reaction.[2]
H319		Causes serious eye irritation. [2]
H334		May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]
H335		May cause respiratory irritation.[2]
H341		Suspected of causing genetic defects.
H372		Causes damage to organs (Thyroid) through prolonged or repeated exposure if swallowed.
Precautionary	P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[3]
P261		Avoid breathing vapors, mist, or spray.[2][3]
P280		Wear protective gloves, protective clothing, eye protection, and face protection. [2][3]
P304+P340		IF INHALED: Remove person to fresh air and keep

comfortable for breathing.[2]

IF IN EYES: Rinse cautiously with water for several minutes.

P305+P351+P338

Remove contact lenses, if present and easy to do.

Continue rinsing.[2]

P405

Store locked up.[2]

Physical and Chemical Properties

Iodoethane-1-D1 is a colorless, flammable liquid that may discolor upon exposure to light.[4][5] It is sensitive to both light and moisture.[2] Its vapors are heavier than air and can form explosive mixtures with air at elevated temperatures.[2]

Table 2: Physical and Chemical Data for **Iodoethane-1-D1**

Property	Value
Molecular Formula	C_2H_4DI [6]
Molecular Weight	156.97 g/mol [4][6][7]
Appearance	Colorless liquid[4]
Boiling Point	69-73 °C
Melting Point	-108 °C
Density	1.974 g/mL at 25 °C
Flash Point	72 °C (closed cup)[8]
Solubility in Water	4 g/L (at 20 °C)[5]
Stability	Stable, but decomposes in light and air.[4][5] Often stabilized with copper.[8][9]

Experimental Protocols: Safe Handling and Storage

A rigorous and methodical approach is required when handling **Iodoethane-1-D1**. The following workflow outlines the critical steps for its safe use in a laboratory setting.

Detailed Methodologies:

- Preparation:

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including double-layered nitrile gloves, chemical safety goggles, and a flame-retardant lab coat.[2][3]
- Engineering Controls: All work must be conducted in a certified chemical fume hood to ensure adequate ventilation.[2] The work area must be free of ignition sources such as open flames, hot surfaces, and sparks.[3] All electrical equipment should be explosion-proof.[3]
- Static Discharge: Take precautionary measures against static discharge.[2] Ensure that containers and receiving equipment are properly grounded and bonded.[3]

- Handling:

- Avoid all personal contact, including inhalation of vapors and direct contact with skin and eyes.[3]
- Use non-sparking tools when handling the compound.[3]
- Keep containers securely sealed when not in use to prevent the release of vapors and exposure to light and moisture.[3]

- Storage:

- Store **Iodoethane-1-D1** in a tightly closed, original container in a cool, dry, and well-ventilated area designated for flammable liquids.[2][3]
- The storage area should be locked and accessible only to authorized personnel.[2]
- Protect from light, moisture, heat, and ignition sources.[2][4]
- It is incompatible with strong bases, magnesium, and strong oxidizing agents.[4]

Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Table 3: First-Aid Measures

Exposure Route	Action
Inhalation	Remove the victim to fresh air immediately. If breathing is difficult or respiratory symptoms occur, call a POISON CENTER or physician.[2]
Skin Contact	Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water/shower. Consult a physician if irritation or a rash develops.[2]
Eye Contact	Rinse cautiously with plenty of water for several minutes. Remove contact lenses if present and easy to do so. Continue rinsing and immediately call an ophthalmologist.[2]
Ingestion	Do NOT induce vomiting. Have the victim immediately drink water (two glasses at most). Call a POISON CENTER or physician.[2]

Spill Response:

- Evacuate the danger area and remove all ignition sources.[2][3]
- Ensure adequate ventilation. Avoid breathing vapors.[2]
- Prevent the spill from entering drains.[2]
- Contain and absorb the spill with an inert, liquid-absorbent material (e.g., Chemizorb, vermiculite).[2][3]
- Collect the absorbed material into a suitable, sealed container for flammable waste and dispose of it properly.[2][3]

Fire Fighting:

- In case of fire, use dry sand, dry chemical, or alcohol-resistant foam to extinguish.
- Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[2\]](#)
- Combustion may produce hazardous gases such as carbon oxides and hydrogen iodide.[\[1\]](#)
[\[2\]](#)

Toxicity Data

The following data highlights the acute toxicity of the compound.

Table 4: Acute Toxicity Values for Iodoethane

Route	Organism	LD50	Reference
Intraperitoneal	Rat	330 mg/kg	[4]
Subcutaneous	Mouse	1000 mg/kg	[4]
Intraperitoneal	Guinea Pig	322 mg/kg	[4]

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